

Hazards and handling of 2,7-Dimethylocta-3,5-diyne-2,7-diol.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,7-Dimethylocta-3,5-diyne-2,7-diol

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An In-Depth Technical Guide to the Hazards and Handling of **2,7-Dimethylocta-3,5-diyne-2,7-diol**

Foreword: A Molecule of Duality

Prepared for researchers, scientists, and drug development professionals, this guide addresses the nuanced safety profile of **2,7-Dimethylocta-3,5-diyne-2,7-diol** (CAS 5929-72-6). This symmetrical diacetylene alcohol is a valuable precursor in chemical synthesis, notably as a building block for conjugated polymers and in fundamental coupling reactions.^[1] Its rigid diyne core is key to its utility, but this same functionality introduces potential energetic hazards that demand rigorous handling protocols. This document moves beyond standard safety data to provide a framework for risk assessment and safe laboratory practice rooted in the compound's specific chemical nature.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a compound is the first step in a thorough risk assessment. **2,7-Dimethylocta-3,5-diyne-2,7-diol** is a solid at room temperature with a defined molecular structure that dictates its reactivity and potential hazards.

Property	Value	Source
IUPAC Name	2,7-dimethylocta-3,5-diyne-2,7-diol	PubChem[2]
CAS Number	5929-72-6	ChemicalBook[3]
Molecular Formula	C ₁₀ H ₁₄ O ₂	PubChem[2]
Molecular Weight	166.22 g/mol	PubChem[2]
Appearance	Solid	ChemBK[4]
Melting Point	132-134 °C	ChemBK[4]
SMILES	CC(C)(C#CC#CC(C)(C)O)O	PubChem[2]
InChIKey	CKVWIEREOYIKNC-UHFFFAOYSA-N	PubChem[2]
Octanol/Water Partition Coeff. (logP)	0.535	Cheméo[5]

Comprehensive Hazard Analysis

The hazard profile of **2,7-Dimethylocta-3,5-diyne-2,7-diol** is twofold. It presents standard chemical irritant hazards, as documented in GHS classifications, and a less-defined but critical potential for energetic decomposition due to its acetylenic structure.

GHS Classified Hazards

Aggregated GHS information identifies the compound as an irritant to the skin, eyes, and respiratory system.[2][3]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

These classifications mandate the use of appropriate personal protective equipment (PPE) to prevent direct contact. However, they do not fully encapsulate the risks associated with this molecule.

The Energetic Potential of the Diyne Core

The defining feature of this molecule is the conjugated diyne ($\text{C}\equiv\text{C}-\text{C}\equiv\text{C}$) system. Acetylenic compounds, particularly those with conjugated triple bonds, are known to be energy-rich and can be sensitive to initiation by heat, friction, or mechanical shock.^[6] While specific sensitivity data for **2,7-Dimethylocta-3,5-diyne-2,7-diol** is not readily available, the prudent approach is to treat it as a potentially explosive material.^{[7][8]}

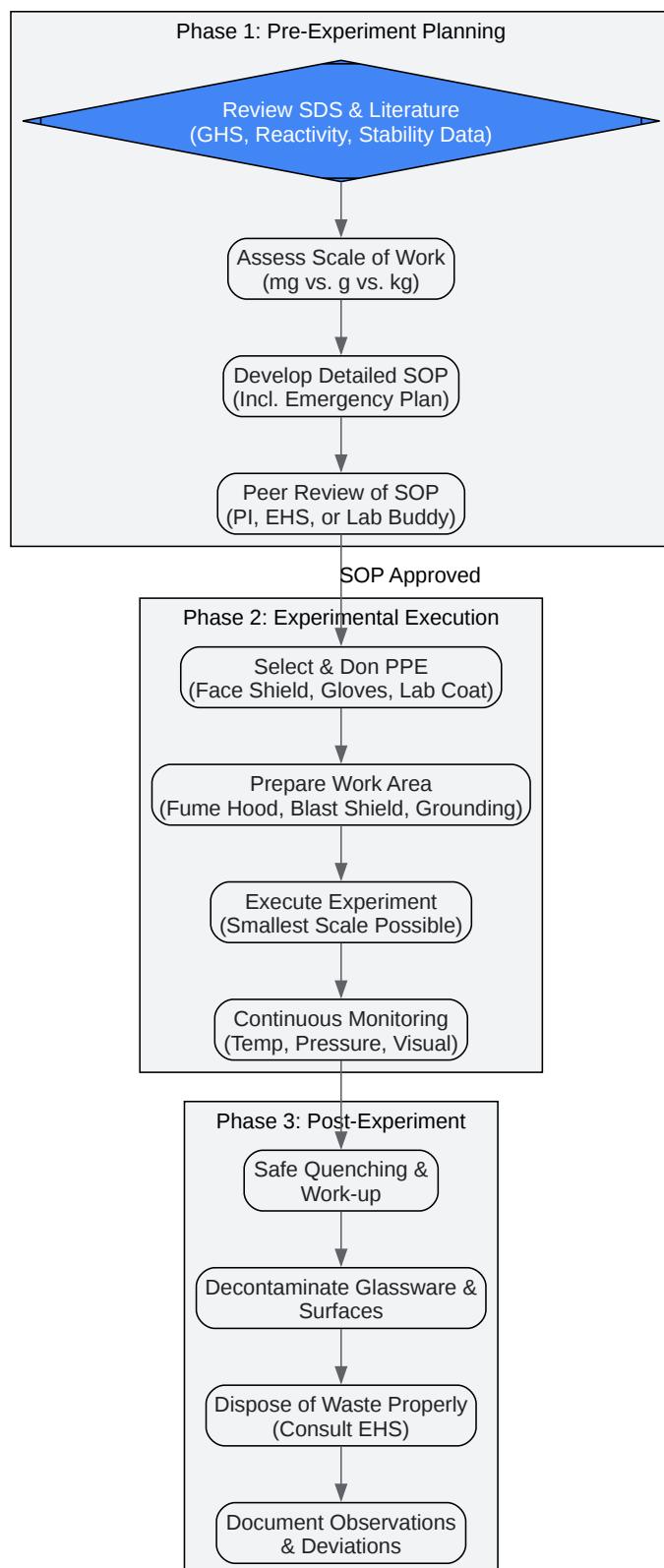
Causality of the Hazard: The high strain energy of the carbon-carbon triple bonds makes them susceptible to rapid, exothermic decomposition, producing gas at a speed that can cause damage to the surroundings.^[6] The risk of such an event increases with:

- Scale: Larger quantities present a greater hazard.^[8]
- Confinement: Reactions or storage in sealed, rigid containers can lead to pressure buildup.
- Energy Input: Heat, sparks, friction (e.g., from ground-glass joints), and impact can initiate decomposition.^[6]
- Purity: The presence of certain metal impurities can catalyze decomposition.

Therefore, all handling protocols must be designed to mitigate these factors.

Risk Assessment and Mitigation Workflow

A dynamic risk assessment should precede any experiment. The following workflow, grounded in established laboratory safety principles, provides a self-validating system for handling this and other potentially energetic compounds.[7][9]

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Caption: Risk assessment workflow for handling potentially energetic compounds.

Safe Handling and Storage Protocols

Adherence to meticulous handling protocols is non-negotiable. The following steps are derived from best practices for managing both irritant and potentially explosive chemicals.[6][9][10]

Engineering Controls

- Primary Containment: Always handle the compound within a certified chemical fume hood to mitigate respiratory exposure.[7]
- Secondary Containment: For any operation involving heating, grinding, or reactions at scale (>1 g), the use of a polycarbonate blast shield is mandatory. Position the shield between the apparatus and the user.[7]
- Ventilation: Ensure adequate ventilation in storage areas.[11][12]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles in combination with a full-face shield are required. [7] Standard safety glasses are insufficient.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Consult a glove compatibility chart for the specific solvents being used. No single glove material is impervious to all chemicals.[7]
- Body Protection: A flame-resistant lab coat should be worn and fully fastened. For larger-scale work, consider additional protective apparel like leather jackets.[8][10]

Procedural Best Practices

- Work Alone Policy: Do not handle this compound when working alone. A "buddy system" ensures prompt emergency response.[6][8]
- Scale Limitation: The most effective safety measure is to work with the smallest quantity of material possible.[8] Scale-up should only be performed after the hazards are well-understood and with explicit approval from the Principal Investigator.[6]
- Avoid Energy Input:

- Friction: Do not use ground-glass joints or metal spatulas, which can create friction.[6] Opt for Teflon sleeves and non-sparking tools.
- Shock: Handle containers gently. Do not scrape or grind the solid material unless part of a carefully controlled and shielded procedure.[6]
- Heat: Avoid direct, intense heating. Use a controlled heating mantle with temperature feedback and conduct any heating operations behind a blast shield.
- Electrostatic Discharge (ESD) Prevention: Diyne compounds can be sensitive to static discharge. When handling the dry powder, work on a grounded workstation and wear appropriate ESD-protective gear if available.[10]

Storage

- Location: Store in a cool, dry, well-ventilated area away from heat sources, direct sunlight, and incompatible materials like strong oxidizing agents.[11][12][13]
- Container: Keep containers tightly closed.[3][11] Do not store in containers with screw-top caps that could generate friction.
- Labeling: Ensure all containers are clearly labeled with the chemical name and all relevant GHS pictograms and hazard statements.

Emergency Procedures

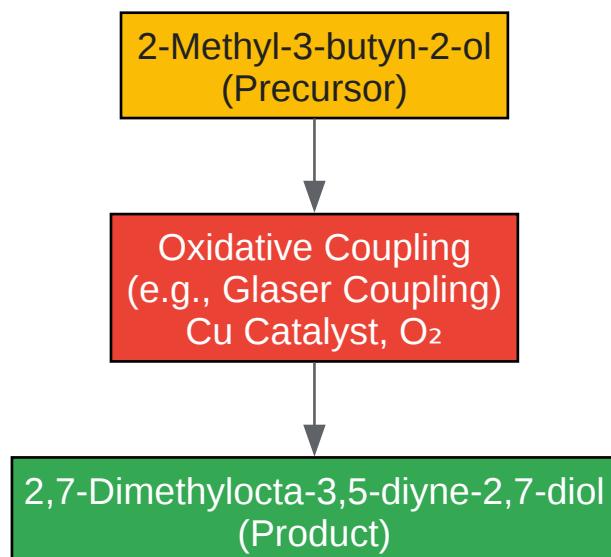
Rapid and correct response to an incident is critical.

Incident Type	Response Protocol
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[3][14]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.[3][14]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation or other symptoms develop, seek medical attention.[3]
Spill	Evacuate the area. Do not create dust. Gently cover the spill with an inert absorbent material (e.g., vermiculite). Do not dry sweep. Collect using non-sparking tools into a labeled container for disposal.
Fire	Use a fire extinguisher rated for chemical fires (dry powder, CO ₂ , or foam). Vapors may form explosive mixtures with air upon intense heating.
Unexpected Exotherm/Decomposition	If a reaction shows signs of uncontrolled exotherm, alert all personnel, extinguish any nearby ignition sources, and evacuate the immediate area. Execute the pre-planned emergency procedure.

Synthesis and Application Context

Understanding the synthetic utility of **2,7-Dimethylocta-3,5-diyne-2,7-diol** provides context for why researchers handle it. A common synthetic route is the oxidative coupling of a terminal

alkyne, such as 2-methyl-3-butyn-2-ol, often using a copper catalyst (Glaser coupling).



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Caption: Generalized synthesis pathway to the target compound.

Its primary application lies in materials science and synthetic chemistry:

- **Polymer Synthesis:** It is a key monomer for creating polydiacetylenes, which are conjugated polymers with interesting mechanochromic and electronic properties.[\[1\]](#)
- **Molecular Scaffolding:** The rigid, linear structure makes it a valuable building block for molecular wires and other complex, ordered molecular architectures.[\[1\]](#)

This utility ensures its continued use in advanced research, making the dissemination of robust safety information paramount.

Conclusion

2,7-Dimethylocta-3,5-diyne-2,7-diol is a compound that demands respect. While its GHS classifications point to standard irritant hazards, the presence of the diyne functionality introduces a significant, if unquantified, energetic risk. By adopting a mindset rooted in process safety, treating the compound as potentially energetic, and rigorously applying the engineering controls, PPE, and procedural best practices outlined in this guide, researchers can mitigate the risks and leverage the synthetic utility of this valuable molecule.

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- To cite this document: BenchChem. [Hazards and handling of 2,7-Dimethylocta-3,5-diyne-2,7-diol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1329538#hazards-and-handling-of-2-7-dimethylocta-3-5-diyne-2-7-diol>

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